



A Step-by-Step Guide to Nanoparticle Tracking Analysis (NTA) Measurements

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Nanoparticle Tracking Analysis (NTA) is a powerful technique for the visualization, sizing, and quantification of nanoparticles in a liquid suspension.[1][2] This method tracks the Brownian motion of individual particles, and through the Stokes-Einstein equation, calculates their hydrodynamic diameter.[1][3] NTA provides high-resolution particle size distribution profiles and concentration measurements for particles typically in the range of 10 to 1000 nanometers.[1] This application note provides a detailed, step-by-step guide to performing NTA measurements, from sample preparation to data analysis, ensuring accuracy and reproducibility for researchers, scientists, and professionals in drug development.

Principle of Operation

NTA utilizes a laser-illuminated ultramicroscope to visualize nanoparticles in a liquid sample.[1] A camera captures the scattered light from the particles, recording a video file of their movement.[1][4] The NTA software then tracks the movement of each particle on a frame-by-frame basis.[1] The distance each particle moves is used to calculate its diffusion coefficient, which is then used to determine the particle's size.[3] Because each particle is analyzed independently, NTA provides a number-based distribution, offering a high-resolution view of the sample's particle size distribution.[5]



Experimental Protocols

A successful NTA measurement relies on careful sample preparation, proper instrument setup, and optimized data acquisition and analysis parameters.[3]

Sample Preparation

Proper sample preparation is critical to obtain accurate and reproducible NTA data. The primary goal is to have a sample with an appropriate particle concentration and minimal contaminants.

- Dilution: The optimal particle concentration for NTA measurements is typically between 10⁷ and 10⁹ particles/mL.[6] This usually requires sample dilution. It is recommended to perform a serial dilution to find the ideal concentration for your sample.[7]
- Diluent Selection: The diluent should be compatible with the sample and filtered to remove any particulate contaminants. Phosphate-buffered saline (PBS) and deionized water are common diluents.[8] It is crucial to measure the diluent as a blank to subtract its particle concentration from the sample measurement.[7][9]
- Work Environment: To prevent contamination from dust and fibers, work in a clean environment and use lint-free materials.[7][9]

Instrument Setup and Calibration

Before measuring a sample, the NTA instrument must be properly set up and calibrated.

- System Startup: Turn on the instrument and the computer. Allow the system to warm up to the measurement temperature, typically 25°C.[8]
- Washing: Flush the system with filtered, bubble-free water and then with the chosen diluent (e.g., PBS) to ensure the fluidics are clean.[8]
- Calibration: Calibrate the instrument using a standard of known size and concentration, such as 100 nm polystyrene beads.[8] This step is crucial for accurate size and concentration measurements. The calibration process typically involves an auto-alignment and focus optimization.[8]



Data Acquisition

Data acquisition involves capturing videos of the particles' Brownian motion.

- Loading the Sample: Load the diluted sample into the measurement cell or cuvette using a syringe, avoiding the introduction of air bubbles.[7][9]
- Setting Acquisition Parameters: The key parameters to set are the camera level (or gain) and shutter speed, and the detection threshold.[6][10] These settings will influence the number of particles detected and the accuracy of the measurement. Some instruments offer an auto-setup function to optimize these parameters.[11] A common starting point for extracellular vesicle analysis is a frame rate of 30 frames per second and an exposure time of 15 milliseconds.[7]
- Video Capture: Acquire multiple videos of the sample. For robust statistics, it is recommended to capture at least five replicate videos.[12] Between each video capture, advance the sample to ensure a new population of particles is being analyzed.[2]

Data Analysis

The final step is to process the captured videos to obtain the particle size distribution and concentration.

- Processing: The NTA software processes the videos to track individual particles and calculate their size based on their movement.
- Data Interpretation: The software will generate a report that includes the mean, median, and mode of the particle size distribution, as well as the particle concentration.[9] It is important to report the entire size distribution and its width, not just a single value.[9]
- Blank Subtraction: The particle concentration of the diluent (blank) should be subtracted from the sample's particle concentration.[9]

Data Presentation

Quantitative data from NTA measurements should be summarized in a clear and structured format to allow for easy comparison between samples.

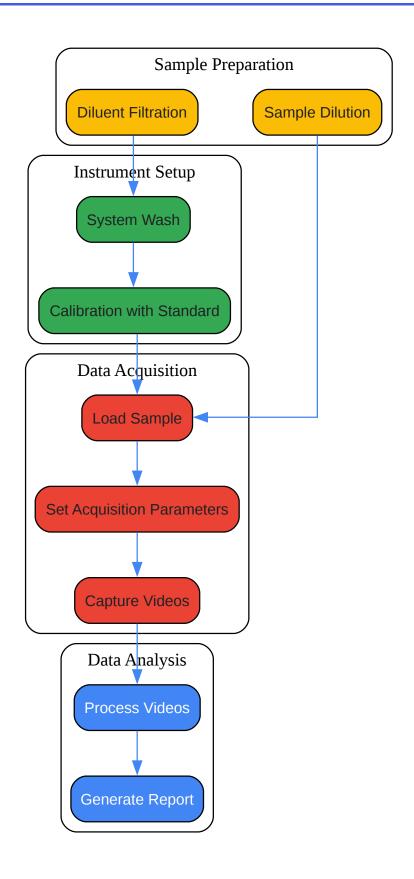


Sample ID	Mean Size (nm)	Mode Size (nm)	Standard Deviation (nm)	Concentration (particles/mL)
Sample A	125.3	110.8	35.2	1.2 x 10 ⁸
Sample B	142.1	130.5	41.7	2.5 x 10 ⁸
Control	122.9	108.2	33.9	1.1 x 10 ⁸

Visualizations

Diagrams can effectively illustrate the experimental workflow and logical relationships in NTA measurements.





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Caption: A flowchart illustrating the major steps in the Nanoparticle Tracking Analysis (NTA) experimental workflow.



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Caption: A diagram illustrating the fundamental principles of Nanoparticle Tracking Analysis (NTA) instrumentation.

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- To cite this document: BenchChem. [A Step-by-Step Guide to Nanoparticle Tracking Analysis (NTA) Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609618#step-by-step-guide-to-performing-nta-measurements]

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